

Le Chatelier's principle applied to Nitrosyl bromide synthesis

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Compound of Interest		
Compound Name:	Nitrosyl bromide	
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Technical Support Center: Nitrosyl Bromide Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **Nitrosyl bromide** (NOBr).

Frequently Asked Questions (FAQs)

Q1: What is the principle reaction for the synthesis of **Nitrosyl bromide**?

A1: The synthesis of **Nitrosyl bromide** is based on the reversible gas-phase reaction between nitric oxide (NO) and bromine (Br₂). The equilibrium reaction is as follows:

$$2NO(g) + Br_2(g) \rightleftharpoons 2NOBr(g)$$

This reaction is exothermic in the forward direction (synthesis of NOBr).

Q2: How does Le Chatelier's principle apply to this synthesis?

A2: Le Chatelier's principle is crucial for optimizing the yield of **Nitrosyl bromide**. The principle states that if a change of condition is applied to a system in equilibrium, the system will shift in a direction that relieves the stress. For NOBr synthesis:



- Pressure: The forward reaction results in a decrease in the number of moles of gas (from 3 moles of reactants to 2 moles of product). Therefore, increasing the pressure will shift the equilibrium to the right, favoring the formation of NOBr.[1]
- Temperature: Since the forward reaction is exothermic, decreasing the temperature will shift the equilibrium to the right, favoring the formation of NOBr. However, a compromise must be made as lower temperatures can decrease the reaction rate.
- Concentration: Increasing the concentration of the reactants (NO or Br₂) will shift the equilibrium to the right, increasing the yield of NOBr. Conversely, removing NOBr from the reaction mixture will also drive the reaction forward.

Q3: What are the main safety precautions when handling the reagents and product?

A3: Safety is paramount when working with **Nitrosyl bromide** and its precursors.

- Nitric Oxide (NO): A toxic gas that can cause severe respiratory irritation and methemoglobinemia.
 It is also a strong oxidizer.
- Bromine (Br2): A highly corrosive and toxic liquid with fumes that are harmful upon inhalation.
- **Nitrosyl Bromide** (NOBr): A red gas that is prone to photodissociation, breaking down into toxic nitric oxide and bromine.[3] It is also corrosive and should be handled with care. All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Potential Cause	Troubleshooting Steps
Low Yield of Nitrosyl Bromide	Equilibrium not optimized: Incorrect temperature or pressure conditions.	Optimize Reaction Conditions: - Increase Pressure: According to Le Chatelier's principle, higher pressure favors the formation of NOBr due to a reduction in the number of gas moles.[1] - Decrease Temperature: As the reaction is exothermic, a lower temperature will shift the equilibrium towards the product. However, be mindful of the reaction rate.
Incorrect Stoichiometry: The ratio of nitric oxide to bromine is not optimal.	Adjust Reactant Concentrations: - Ensure a stoichiometric excess of one reactant (typically the less expensive one) to drive the reaction forward.	
Photodissociation: Exposure of the product to light can cause it to decompose back into reactants.[3]	Protect from Light: - Conduct the reaction in a darkened environment or use amber- colored glassware.	-
Reaction Appears to Stall	Equilibrium has been reached: The rates of the forward and reverse reactions are equal.	Shift the Equilibrium: - Remove Product: If possible, condense and remove NOBr from the gas phase to drive the forward reaction Increase Reactant Concentration: Introduce more NO or Br ₂ into the reaction vessel.
Low Reaction Rate: The temperature may be too low for	Increase Temperature: - While this will shift the equilibrium slightly to the left, it can	



the reaction to proceed at a reasonable speed.	significantly increase the rate at which equilibrium is reached. A balance between yield and rate is necessary.	
Inconsistent Results	Leaks in the system: For a gas-phase reaction, leaks can alter the partial pressures of reactants and products.	Check for Leaks: - Ensure all connections in the reaction setup are secure. Use a leak detector if necessary.
Impure Reactants: Contaminants in the nitric oxide or bromine can interfere with the reaction.	Purify Reactants: - Use high- purity nitric oxide and bromine. Purify the gases if necessary.	

Data Presentation

Table 1: Equilibrium Constants for **Nitrosyl Bromide** Synthesis $(2NO(g) + Br_2(g) \rightleftharpoons 2NOBr(g))$

Temperature (K)	K_c	К_р	Reference
298 (25 °C)	1.9	-	[4]
373 (100 °C)	0.0168 (for decomposition)	-	[5]
1000	1.3 x 10 ⁻²	-	[1]

Note: The equilibrium constant for the decomposition reaction $(2NOBr(g) \rightleftharpoons 2NO(g) + Br_2(g))$ is the reciprocal of the K for the synthesis reaction.

Experimental Protocols

Key Experiment: Gas-Phase Synthesis of Nitrosyl Bromide

Objective: To synthesize **Nitrosyl bromide** from nitric oxide and bromine gas and demonstrate the effect of pressure on the equilibrium position.

Materials:



- Lecture bottles of nitric oxide (NO) and bromine (Br₂)
- A gas-tight syringe
- A glass reaction vessel of known volume with pressure gauge and valves
- Vacuum line
- Spectrophotometer (optional, for monitoring NOBr concentration)

Methodology:

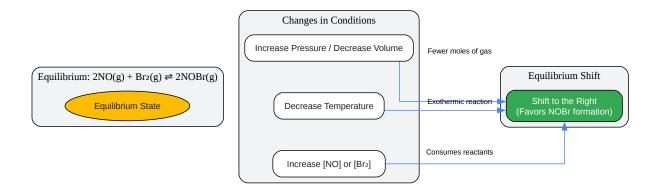
- System Preparation:
 - Ensure the glass reaction vessel is clean and dry.
 - Assemble the reaction vessel with the pressure gauge and valves.
 - Evacuate the reaction vessel using the vacuum line.
- Introduction of Reactants:
 - Introduce a known partial pressure of nitric oxide into the evacuated vessel. Record the pressure.
 - Introduce a known partial pressure of bromine gas into the vessel. The total pressure will increase. The stoichiometry of 2 moles of NO to 1 mole of Br₂ should be aimed for.
- Reaction and Equilibration:
 - Allow the reaction mixture to equilibrate at a constant temperature. The total pressure in the vessel will decrease as the reaction proceeds to form NOBr (3 moles of reactants form 2 moles of product).
 - Monitor the pressure until it becomes constant, indicating that equilibrium has been reached.
- Application of Le Chatelier's Principle (Pressure Change):



- Once equilibrium is established, decrease the volume of the reaction vessel (e.g., using a piston if the vessel is so equipped) or introduce an inert gas to increase the total pressure.
- Observe the change in the system. According to Le Chatelier's principle, the equilibrium will shift to the right, favoring the formation of more NOBr, which will be indicated by a further, albeit smaller, decrease in partial pressures of reactants relative to the product.
- Alternatively, increase the volume of the vessel to decrease the pressure. The equilibrium will shift to the left, favoring the decomposition of NOBr.
- Analysis (Optional):
 - If a spectrophotometer is available, the concentration of the reddish-brown NOBr gas can be monitored to quantify the shift in equilibrium.

Visualizations

Le Chatelier's Principle in NOBr Synthesis

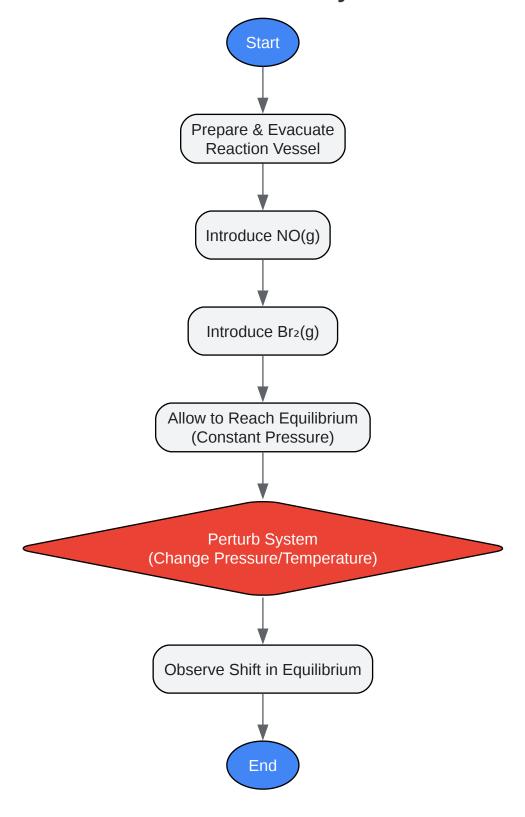


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Caption: Application of Le Chatelier's principle to optimize **Nitrosyl bromide** synthesis.



Experimental Workflow for NOBr Synthesis



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Caption: A simplified workflow for the gas-phase synthesis of Nitrosyl bromide.

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